

An In-Depth Technical Guide to Ethyl 3-cyanobenzoate

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Compound of Interest

Compound Name: Ethyl 3-cyanobenzoate

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development engaged with **Ethyl 3-cyanobenzoate**. It delves into the molecule's fundamental properties, synthesis, characterization, and applications, with a focus on providing actionable insights and robust methodologies.

Section 1: Core Molecular Profile

Ethyl 3-cyanobenzoate is a bifunctional aromatic compound containing both an ester and a nitrile group. This unique structure makes it a valuable intermediate in the synthesis of a wide range of more complex molecules, particularly in the pharmaceutical and materials science sectors.^[1] Its isomeric nature, with the cyano and ethyl ester groups in a meta-position, dictates its specific reactivity and physical properties.

A precise understanding of a molecule's properties is foundational to its application in any research or development setting. The table below summarizes the essential quantitative data for **Ethyl 3-cyanobenzoate**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₉ NO ₂	PubChem[2], Stenutz[3], BLD Pharm[4]
Molecular Weight	175.18 g/mol	PubChem[2], BLD Pharm[4]
CAS Number	2463-16-3	PubChem[2], BLD Pharm[4]
IUPAC Name	ethyl 3-cyanobenzoate	PubChem[2]
Melting Point	56 °C	Stenutz[3]
SMILES	<chem>CCOC(=O)C1=CC=CC(=C1)C#N</chem>	PubChem[2]
InChIKey	ZKXMKMLGUYSGNS-UHFFFAOYSA-N	PubChem[2], Stenutz[3]

Section 2: Synthesis and Mechanistic Considerations

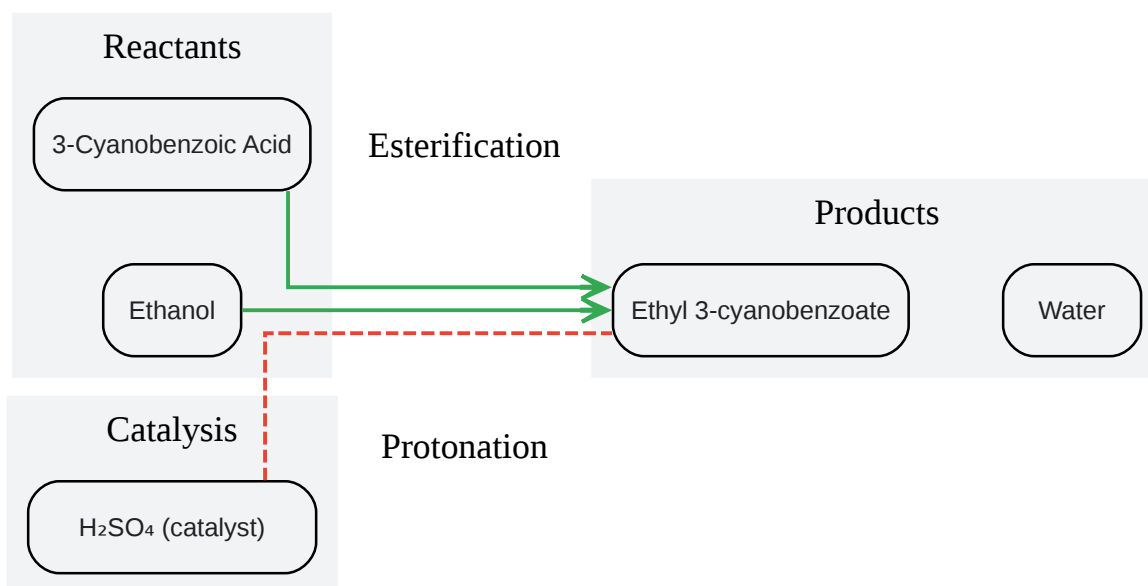
The synthesis of cyanobenzoic acid derivatives is a topic of significant industrial and academic interest.[5] While various methods exist, a common and efficient laboratory-scale synthesis of **Ethyl 3-cyanobenzoate** involves the esterification of 3-cyanobenzoic acid.

The Fischer esterification is a classic and widely adopted method for producing esters from carboxylic acids and alcohols, catalyzed by a strong acid.[1] This reversible reaction's equilibrium is typically shifted towards the product by using an excess of the alcohol or by removing water as it is formed.

Experimental Protocol: Synthesis of **Ethyl 3-cyanobenzoate** via Fischer Esterification

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 3-cyanobenzoic acid (1 equivalent) with a significant excess of absolute ethanol (5-10 equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (approximately 2-5 mol%) to the mixture. Rationale: The strong acid protonates the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity and facilitating nucleophilic attack by the ethanol.

- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After cooling to room temperature, neutralize the excess acid with a saturated solution of sodium bicarbonate. Caution: This will generate CO₂, ensure adequate ventilation.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into a suitable organic solvent, such as ethyl acetate. Wash the organic layer sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The resulting crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **Ethyl 3-cyanobenzoate**.



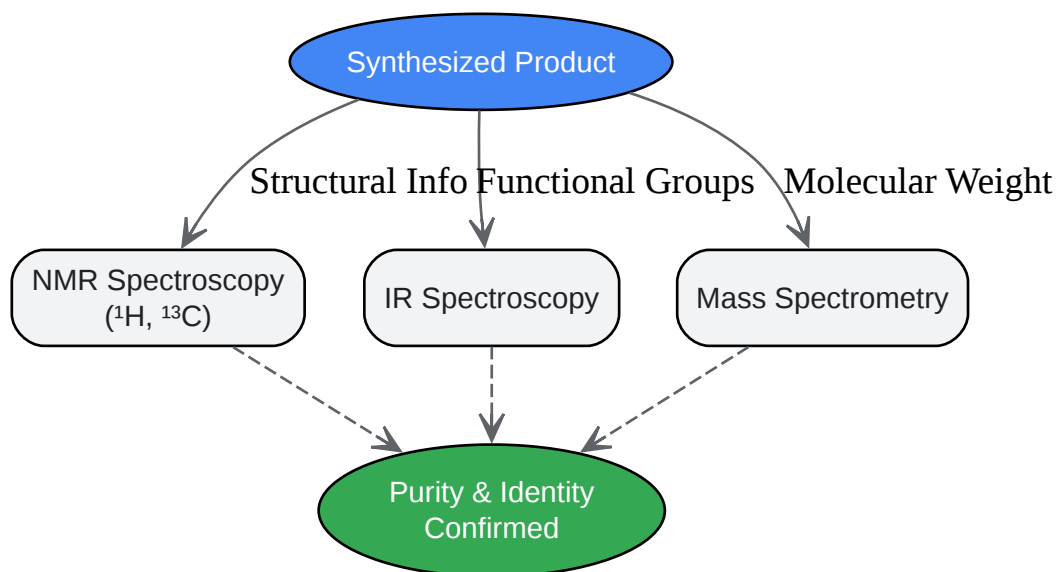
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Caption: Fischer esterification of 3-cyanobenzoic acid.

Section 3: Structural Elucidation and Characterization

Confirming the identity and purity of a synthesized compound is a critical step in any chemical workflow. A combination of spectroscopic techniques is employed for the structural elucidation of **Ethyl 3-cyanobenzoate**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy provides information on the number and environment of protons. For **Ethyl 3-cyanobenzoate**, one would expect to see signals corresponding to the aromatic protons (in the 7-8.5 ppm range) and the ethyl group protons (a quartet around 4.4 ppm and a triplet around 1.4 ppm). ^{13}C NMR would show distinct signals for the carbonyl carbon, the nitrile carbon, the aromatic carbons, and the ethyl carbons.[6]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present. Key absorption bands for **Ethyl 3-cyanobenzoate** would include a strong C=O stretch for the ester (around 1720 cm^{-1}), a C \equiv N stretch for the nitrile (around 2230 cm^{-1}), and C-O stretches for the ester group.
- Mass Spectrometry (MS): Mass spectrometry provides the molecular weight of the compound. The electron ionization (EI) mass spectrum of **Ethyl 3-cyanobenzoate** would show a molecular ion peak (M^+) at $m/z = 175$, confirming its molecular weight.[2]



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Caption: Workflow for spectroscopic characterization.

Section 4: Applications in Drug Discovery and Development

The presence of both a nitrile and an ester group makes **Ethyl 3-cyanobenzoate** a versatile building block in medicinal chemistry. The nitrile group can be hydrolyzed to a carboxylic acid, reduced to an amine, or participate in cycloaddition reactions. The ester can be hydrolyzed or converted to an amide. These transformations allow for the introduction of diverse functionalities, making it a key intermediate in the synthesis of various pharmaceutical agents.

For instance, cyanobenzoic acid derivatives are explored in the development of protease inhibitors, where the cyano group can act as a warhead or a key binding element.

Section 5: Safety and Handling

As with any chemical reagent, proper safety precautions are paramount when handling **Ethyl 3-cyanobenzoate**.

- **Hazard Identification:** It is classified as harmful if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation.[2][7]
- **Personal Protective Equipment (PPE):** Always wear appropriate protective gloves, clothing, and eye/face protection.[7]
- **Handling:** Use only in a well-ventilated area. Wash hands thoroughly after handling and avoid breathing dust, fumes, or vapors.[7]
- **First Aid:** In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of soap and water. If inhaled, move the person to fresh air. If swallowed, call a poison center or doctor.[7][8]

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